

Application Notes and Protocols for the Flotation of Malachite using Stearyldiethanolamine

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Compound of Interest		
Compound Name:	Stearyldiethanolamine	
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Introduction

Stearyldiethanolamine (SDA) is a specialized amine-based surfactant that has demonstrated significant efficacy as a collector in the froth flotation of minerals. Notably, it is employed in the separation of malachite, a copper carbonate hydroxide mineral, from siliceous gangue minerals such as quartz. Unlike direct flotation where the valuable mineral is floated, SDA is utilized in a reverse flotation process. In this scheme, SDA selectively renders the gangue minerals hydrophobic, allowing them to be floated off, while the valuable malachite remains in the tailings, thereby achieving a high degree of separation and recovery. This document provides detailed application notes and experimental protocols for the use of **Stearyldiethanolamine** in the mineral flotation of malachite.

Principle of Operation

The selective separation of malachite from quartz using **StearyIdiethanolamine** is achieved through reverse flotation. SDA acts as a highly selective collector for quartz, significantly increasing its surface hydrophobicity.[1] This selectivity is attributed to a combination of strong electrostatic attraction and hydrogen bonding. The quartz surface, which is negatively charged at the optimal flotation pH, readily attracts the positively charged SDA molecules.[1] Furthermore, the hydroxyl groups of SDA form hydrogen bonds with the silanol (Si-OH) groups



on the quartz surface, strengthening the adsorption.[1] Conversely, the interaction between SDA and the malachite surface is comparatively weak. This differential adsorption leaves the malachite surface hydrophilic, preventing it from attaching to air bubbles, while the now hydrophobic quartz is floated and removed with the froth.

Application Data

The following table summarizes the key quantitative data for the reverse flotation of malachite from quartz using **StearyIdiethanolamine** as a collector.

Parameter	Value	Reference
Collector	Stearyldiethanolamine (SDA)	[1]
Flotation Type	Reverse Flotation	[1]
Optimal pH	6.50	[1]
SDA Concentration	8 mg/L	[1]
Malachite Recovery	92.71%	[1]
Quartz Removal	91.91%	[1]
Separation Efficiency (SE)	84.63%	[1]
Concentrate Cu Grade	52.52%	[1]

Experimental Protocols Materials and Reagents

- Malachite Ore: Crushed and ground to the desired particle size for liberation.
- Stearyldiethanolamine (SDA): Collector reagent.
- Frother: (e.g., Methyl Isobutyl Carbinol MIBC) to aid in bubble formation.
- pH Modifiers: (e.g., HCl and NaOH) to adjust the pH of the pulp.
- Flotation Cell: Laboratory-scale flotation machine.



• Distilled Water: For pulp preparation.

Flotation Procedure

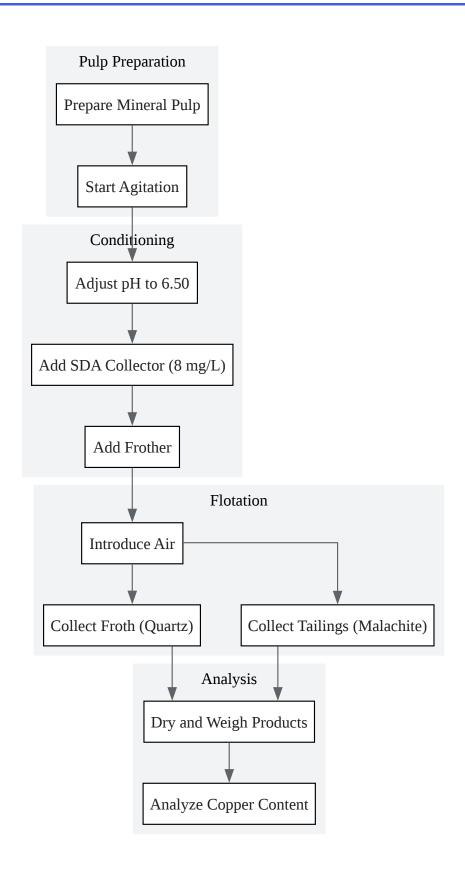
- Pulp Preparation:
 - Prepare a mineral pulp of the desired solid concentration (e.g., 5-10% w/v) in the flotation cell using distilled water.
 - Commence agitation to ensure the suspension of all solid particles.
- pH Adjustment:
 - Measure the initial pH of the pulp.
 - Adjust the pH to the optimal level of 6.50 using dilute solutions of HCl or NaOH.[1]
 - Allow the pulp to condition for a few minutes to stabilize the pH.
- · Collector Conditioning:
 - Add the Stearyldiethanolamine (SDA) collector to the pulp at a concentration of 8 mg/L.
 [1]
 - Condition the pulp with the collector for a predetermined time (e.g., 5-10 minutes) to allow for the adsorption of the collector onto the mineral surfaces.
- Frother Addition and Conditioning:
 - Add a suitable frother (e.g., MIBC) at a concentration sufficient to produce a stable froth (e.g., 20-30 mg/L).
 - Condition the pulp for a shorter period (e.g., 2 minutes) after frother addition.
- Flotation:
 - Introduce air into the flotation cell to generate bubbles.



- Collect the froth, which will be enriched with the hydrophobic quartz, continuously until the froth becomes barren.
- The remaining pulp (tailings) will contain the concentrated malachite.
- Product Analysis:
 - Filter, dry, and weigh both the froth product (quartz) and the tailings (malachite).
 - Analyze the copper content in both products to calculate the recovery and grade of malachite.

Visualizations Experimental Workflow



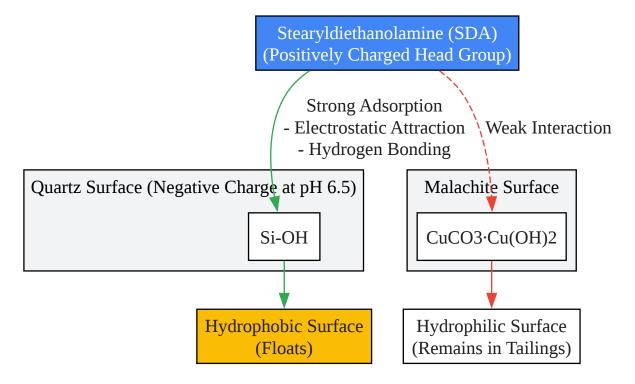


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Caption: Experimental workflow for the reverse flotation of malachite.



Adsorption Mechanism of StearyIdiethanolamine



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Caption: Adsorption mechanism of SDA on quartz and malachite surfaces.

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References

- 1. researchgate.net [researchgate.net]
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